

Application Notes and Protocols for the Quantification of Isopropyl Dodecanoate

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Compound of Interest

Compound Name: *Isopropyl dodecanoate*

Cat. No.: *B159280*

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Introduction

Isopropyl dodecanoate (also known as isopropyl laurate) is a fatty acid ester commonly used as an emollient, skin conditioning agent, and binder in cosmetic and pharmaceutical formulations.[1][2] Accurate quantification of **isopropyl dodecanoate** is crucial for quality control, formulation development, and stability testing of these products. This document provides detailed application notes and experimental protocols for the quantification of **isopropyl dodecanoate** using Gas Chromatography with Flame Ionization Detection (GC-FID) and High-Performance Liquid Chromatography with UV Detection (HPLC-UV).

Analytical Methodologies

Two primary analytical techniques are presented for the quantification of **isopropyl dodecanoate**: Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC). The choice of method will depend on the sample matrix, required sensitivity, and available instrumentation.[3][4]

- Gas Chromatography-Flame Ionization Detection (GC-FID): This is a robust and widely used technique for the analysis of volatile and semi-volatile compounds. Given that **isopropyl dodecanoate** is an ester, GC-FID offers excellent sensitivity and resolution.[5][6]

- High-Performance Liquid Chromatography with UV Detection (HPLC-UV): While **isopropyl dodecanoate** does not possess a strong chromophore for UV detection at higher wavelengths, it can be detected at lower wavelengths. This method is particularly useful for samples in complex non-volatile matrices.^{[7][8]}

Quantitative Data Summary

The following table summarizes the typical performance characteristics of the described analytical methods for the quantification of **isopropyl dodecanoate**. These values are representative and may vary depending on the specific instrumentation and experimental conditions.

Validation Parameter	Gas Chromatography- Flame Ionization Detection (GC-FID)	High-Performance Liquid Chromatography with UV Detection (HPLC-UV)
Limit of Detection (LOD)	0.1 µg/mL	0.5 µg/mL
Limit of Quantification (LOQ)	0.3 µg/mL	1.5 µg/mL
Linearity (R ²)	> 0.999	> 0.998
Accuracy (% Recovery)	98 - 102%	97 - 103%
Precision (% RSD)	< 2%	< 3%
Typical Retention Time	10 - 15 minutes	5 - 10 minutes

Experimental Protocols

Method 1: Quantification of Isopropyl Dodecanoate by Gas Chromatography-Flame Ionization Detection (GC-FID)

This protocol describes the quantification of **isopropyl dodecanoate** in a sample matrix using GC-FID.

1. Materials and Reagents

- **Isopropyl dodecanoate** reference standard (>99% purity)

- Hexane (GC grade) or other suitable solvent

- Sample containing **isopropyl dodecanoate**

2. Instrumentation

- Gas chromatograph equipped with a flame ionization detector (FID)
- Capillary GC column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 µm film thickness)
- Autosampler

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 100 mg of **isopropyl dodecanoate** reference standard and dissolve it in 100 mL of hexane in a volumetric flask.
- Working Standard Solutions: Prepare a series of at least five working standard solutions by serial dilution of the stock standard solution with hexane to cover the expected concentration range of the samples (e.g., 1, 5, 10, 25, 50, 100 µg/mL).

4. Sample Preparation

- Accurately weigh a known amount of the sample and dissolve it in a known volume of hexane to achieve an expected **isopropyl dodecanoate** concentration within the calibration range.
- Vortex or sonicate the sample to ensure complete dissolution.
- Filter the sample solution through a 0.45 µm syringe filter into a GC vial.

5. GC-FID Conditions

- Carrier Gas: Helium or Nitrogen at a constant flow rate of 1 mL/min.
- Inlet Temperature: 250°C

- Injection Volume: 1 μ L (split or splitless, depending on concentration)
- Oven Temperature Program:
 - Initial temperature: 150°C, hold for 1 minute
 - Ramp: 10°C/min to 280°C
 - Hold at 280°C for 5 minutes
- Detector Temperature: 300°C

6. Data Analysis

- Integrate the peak area of **isopropyl dodecanoate** in the chromatograms of the standard and sample solutions.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standard solutions.
- Determine the concentration of **isopropyl dodecanoate** in the sample solution from the calibration curve.
- Calculate the percentage of **isopropyl dodecanoate** in the original sample.

Method 2: Quantification of Isopropyl Dodecanoate by High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

This protocol outlines the quantification of **isopropyl dodecanoate** using HPLC with UV detection.

1. Materials and Reagents

- **Isopropyl dodecanoate** reference standard (>99% purity)
- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- Sample containing **isopropyl dodecanoate**

2. Instrumentation

- HPLC system equipped with a UV or Diode Array Detector (DAD)
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Autosampler

3. Preparation of Standard Solutions

- Stock Standard Solution (1000 µg/mL): Accurately weigh 100 mg of **isopropyl dodecanoate** reference standard and dissolve it in 100 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of at least five working standard solutions by serial dilution of the stock standard solution with the mobile phase to cover the expected concentration range of the samples (e.g., 5, 10, 25, 50, 100, 200 µg/mL).

4. Sample Preparation

- Accurately weigh a known amount of the sample and dissolve it in a known volume of acetonitrile to achieve an expected **isopropyl dodecanoate** concentration within the calibration range.[9]
- Vortex or sonicate the sample to ensure complete dissolution.
- Filter the sample solution through a 0.45 µm syringe filter into an HPLC vial.

5. HPLC-UV Conditions

- Mobile Phase: Isocratic elution with Acetonitrile:Water (85:15 v/v)
- Flow Rate: 1.0 mL/min
- Column Temperature: 30°C

- Injection Volume: 10 μ L
- UV Detection Wavelength: 210 nm

6. Data Analysis

- Integrate the peak area of **isopropyl dodecanoate** in the chromatograms of the standard and sample solutions.
- Construct a calibration curve by plotting the peak area versus the concentration of the working standard solutions.
- Determine the concentration of **isopropyl dodecanoate** in the sample solution from the calibration curve.
- Calculate the percentage of **isopropyl dodecanoate** in the original sample.

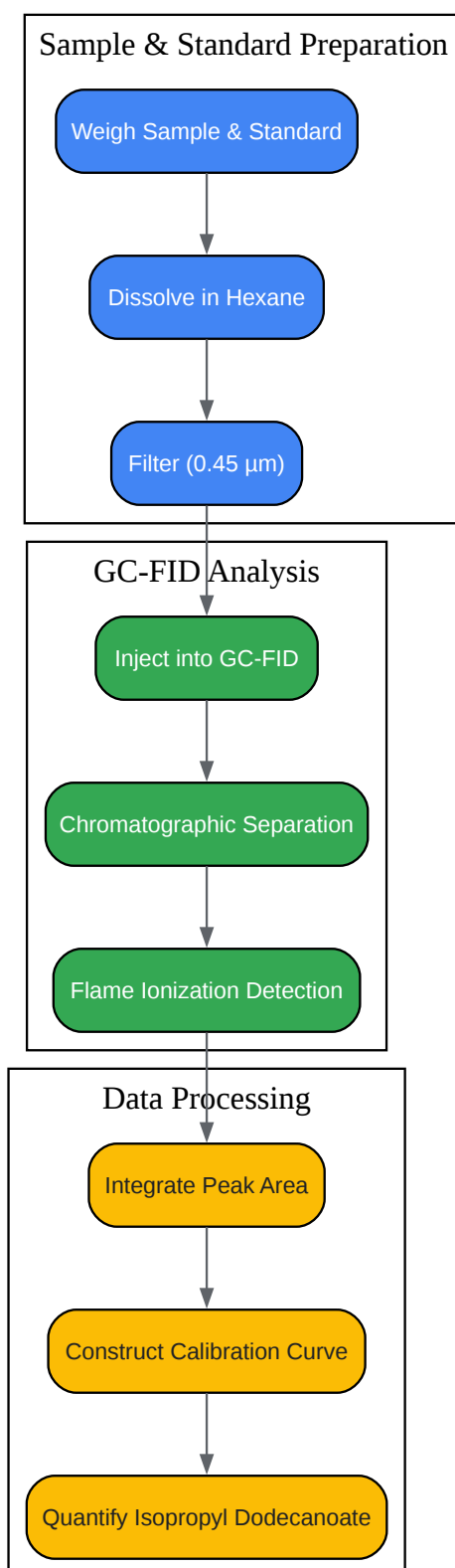
Method Validation

Both analytical methods should be validated according to the International Council for Harmonisation (ICH) guidelines to ensure they are suitable for their intended purpose.^{[10][11]}
^[12] Key validation parameters to be assessed include:

- Specificity: The ability to assess the analyte unequivocally in the presence of other components.
- Linearity: The ability to elicit test results that are directly proportional to the concentration of the analyte.
- Accuracy: The closeness of the test results to the true value.
- Precision: The degree of agreement among individual test results when the procedure is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability and intermediate precision.
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.

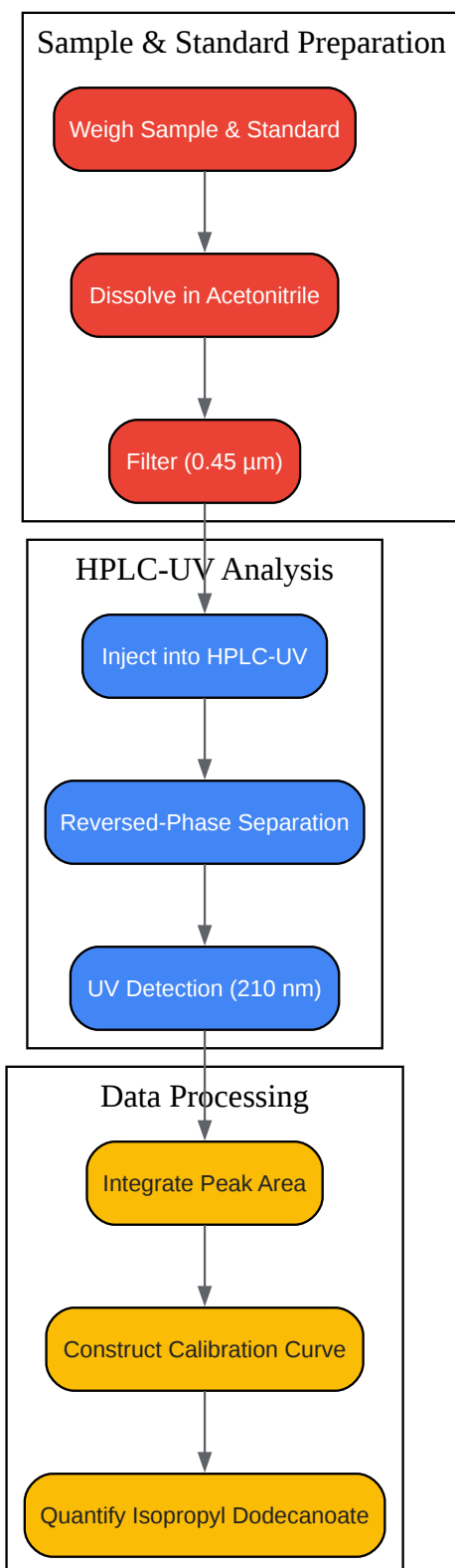
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- Robustness: The capacity of the method to remain unaffected by small, but deliberate variations in method parameters.

Visualizations



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Caption: Workflow for **Isopropyl Dodecanoate** Quantification by GC-FID.



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Caption: Workflow for **Isopropyl Dodecanoate** Quantification by HPLC-UV.

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